

# Navigating the Safe Handling of 3-Octanol: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Octanol

Cat. No.: B3432417

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An in-depth examination of the safety protocols and essential data for **3-Octanol**, tailored for professionals in research and drug development.

This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **3-Octanol**. Designed for researchers, scientists, and professionals in drug development, this document consolidates critical information to ensure safe laboratory practices and mitigate potential hazards associated with this chemical compound.

## Section 1: Chemical and Physical Properties

A thorough understanding of a substance's physical and chemical properties is fundamental to its safe handling. The following table summarizes the key quantitative data for **3-Octanol**.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	[1]
Molecular Weight	130.23 g/mol	[1][2]
Appearance	Colorless liquid	[2]
Odor	Sweet, nutty, warm, herbaceous	[3]
Boiling Point	174-176 °C	[1][3][4]
Melting Point	-45 °C	[2][5]
Flash Point	67 - 68 °C (152.6 - 154.4 °F)	[5][6]
Density	0.818 - 0.82 g/mL at 25 °C	[3][4]
Vapor Pressure	~1 mmHg at 20 °C	
Solubility	Soluble in alcohol and ether; insoluble in water.	[2]

## Section 2: Hazard Identification and Classification

**3-Octanol** is classified as a hazardous substance. The following table outlines its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation	H315: Causes skin irritation.[1][6]	GHS07 (Exclamation Mark)	Warning
Eye Irritation	H319: Causes serious eye irritation.[1][6]	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation.[1][5]	GHS07 (Exclamation Mark)	Warning

## Section 3: Toxicology and Exposure Limits

The toxicological profile of **3-Octanol** is crucial for risk assessment in a laboratory setting.

Toxicity Metric	Value	Species	Source(s)
LD50 Oral	> 5,000 mg/kg	Rat	[1]
No-Observed-Adverse-Effect Level (NOAEL) - Repeated Dose Toxicity	25 mg/kg/day	-	[7]
No-Observed-Adverse-Effect Level (NOAEL) - Developmental Toxicity	100 mg/kg/day	-	[7]

Currently, no specific occupational exposure limits have been established for **3-Octanol** by major regulatory bodies.[5]

## Section 4: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to preventing exposure and accidents.

### Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the appropriate PPE. However, the following are generally recommended:

- Eye Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are mandatory.[1][5]
- Hand Protection: Handle with chemically resistant gloves. Gloves must be inspected prior to use.[1]

- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.<sup>[5]</sup> An impervious lab coat is recommended.
- Respiratory Protection: If a risk assessment indicates that air-purifying respirators are necessary, use a NIOSH-approved respirator or one conforming to European Standard EN 14387.<sup>[1]</sup>

## Handling Procedures

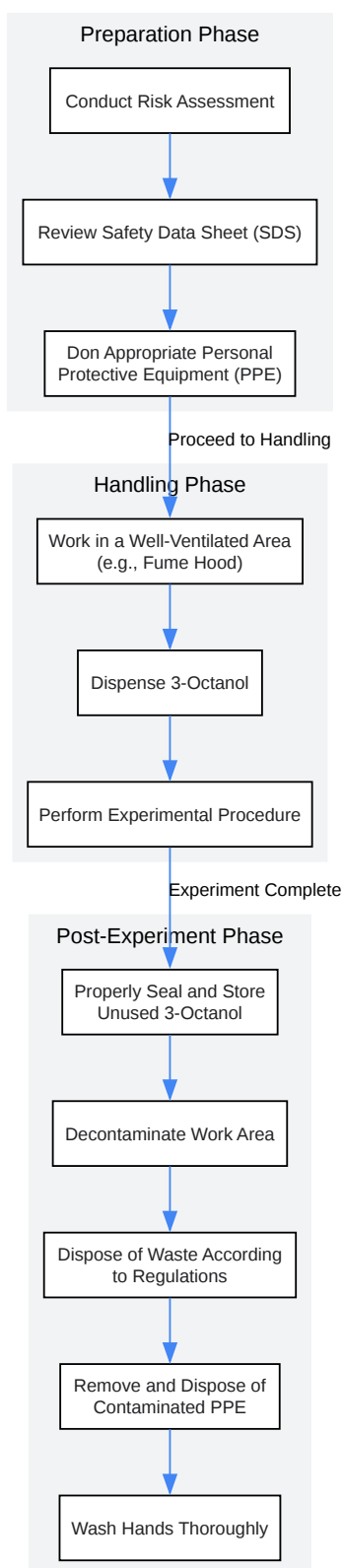
- Avoid contact with skin and eyes.<sup>[1]</sup>
- Avoid inhalation of vapor or mist.<sup>[1]</sup>
- Use only in a well-ventilated area, preferably in a chemical fume hood.<sup>[5]</sup>
- Keep away from sources of ignition – No smoking.<sup>[1]</sup>
- Take measures to prevent the buildup of electrostatic charge.<sup>[1]</sup>
- Wash hands thoroughly after handling.<sup>[6]</sup>

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.<sup>[1]</sup>
- Keep the container tightly closed.<sup>[1]</sup>
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.<sup>[1]</sup>
- Incompatible materials include strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.<sup>[1][8]</sup>

## Section 5: Experimental Workflow for Safe Use of 3-Octanol

The following diagram illustrates a standard workflow for the safe handling of **3-Octanol** in a laboratory experiment.



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A logical workflow for the safe handling of **3-Octanol** in a laboratory setting.

## Section 6: Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

### First-Aid Measures

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[6\]](#)
- In case of skin contact: Immediately wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[1\]](#)[\[6\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[1\]](#)

### Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[4\]](#)
- Specific hazards: Vapors can accumulate in low areas and may form explosive concentrations.[\[1\]](#) Hazardous decomposition products formed under fire conditions include carbon oxides.[\[1\]](#)
- Protective equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

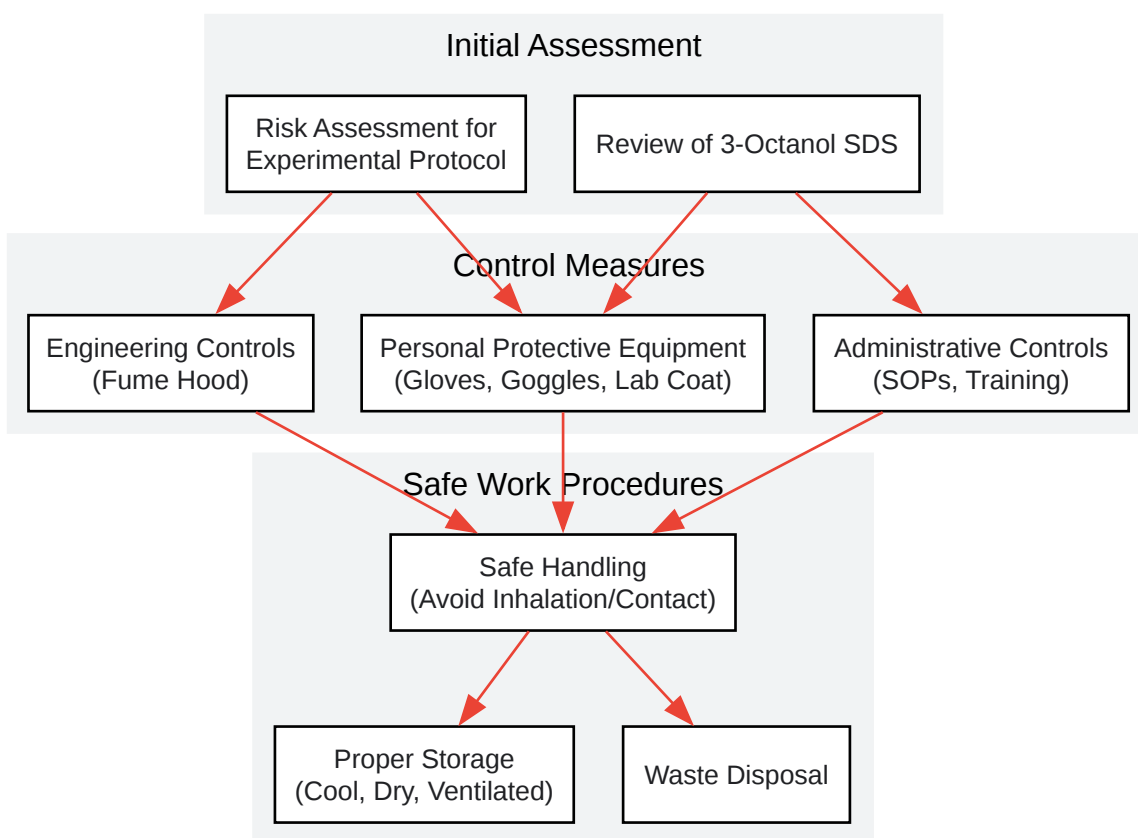
### Accidental Release Measures

- Personal precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[\[1\]](#)

- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Methods for cleaning up: Contain spillage, and then collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations.[1]

## Section 7: Logical Relationship of Handling Precautions

The following diagram illustrates the logical dependencies of safety precautions when working with **3-Octanol**.



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A diagram illustrating the logical relationships of safety precautions for **3-Octanol**.

This comprehensive guide serves as an essential resource for the safe handling and use of **3-Octanol** in a research environment. By adhering to these guidelines and fostering a strong safety culture, laboratories can minimize risks and ensure the well-being of their personnel.

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